

Physical and chemical characteristics of 2,4-Difluorophenacylamine hydrochloride

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Compound of Interest

Compound Name: 2-Amino-1-(2,4-difluorophenyl)ethanone hydrochloride

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In-depth Technical Guide: 2,4-Difluorophenacylamine Hydrochloride

For the Attention of Researchers, Scientists, and Drug Development Professionals

Disclaimer: Publicly available information on the specific physical and chemical characteristics, experimental protocols, and biological activity of 2,4-Difluorophenacylamine hydrochloride (CAS No: 786719-60-6) is limited. This guide provides a comprehensive overview of the available data, supplemented with information on structurally related compounds to offer valuable context and potential starting points for research and development.

Chemical Identity and Physical Properties

2,4-Difluorophenacylamine hydrochloride, also known as **2-Amino-1-(2,4-difluorophenyl)ethanone hydrochloride**, is a fluorinated aromatic ketone derivative. While specific experimental data for this compound, such as melting point, boiling point, and solubility, are not readily available in the cited literature, we can infer some properties from related molecules. The hydrochloride salt form generally aims to improve the solubility and stability of the parent amine.

Table 1: Identifiers for 2,4-Difluorophenacylamine Hydrochloride

Identifier	Value
Chemical Name	2-Amino-1-(2,4-difluorophenyl)ethanone hydrochloride
Synonyms	2,4-Difluorophenacylamine HCl, 2-Amino-2',4'-difluoroacetophenone hydrochloride
CAS Number	786719-60-6
Molecular Formula	C ₈ H ₈ ClF ₂ NO
Molecular Weight	207.61 g/mol

For comparative purposes, the physical properties of the related compound 2,4-Difluorobenzylamine are presented below. It is important to note that the phenacylamine structure will exhibit different properties from the benzylamine.

Table 2: Physical Properties of 2,4-Difluorobenzylamine (CAS: 72235-52-0)

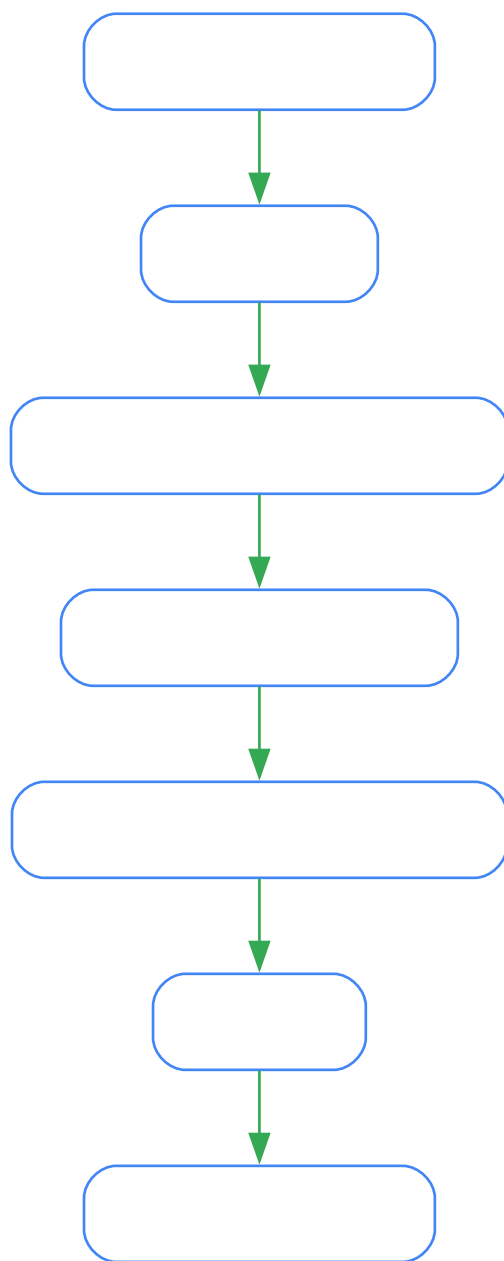
Property	Value
Appearance	Colorless to pale yellow liquid or crystalline solid
Melting Point	19-21°C
Boiling Point	129-130°C
Density	1.204 g/mL at 25 °C
Solubility	Soluble in organic solvents like ethanol, methanol, and dichloromethane; insoluble in water.

Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the synthesis of 2,4-Difluorophenacylamine hydrochloride is not available in the public domain. However, a general synthetic approach for phenacylamine hydrochlorides can be proposed based on established organic chemistry

reactions. A plausible route would involve the α -bromination of 2',4'-difluoroacetophenone followed by a reaction with an amine source and subsequent salt formation.

Hypothetical Synthetic Workflow:



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Caption: Hypothetical synthesis of 2,4-Difluorophenacylamine hydrochloride.

General Experimental Protocol (Hypothetical):

- **Step 1: α -Bromination of 2',4'-Difluoroacetophenone:** To a solution of 2',4'-difluoroacetophenone in a suitable solvent (e.g., chloroform or acetic acid), a brominating agent such as bromine, catalyzed by a Lewis acid like aluminum chloride, is added portion-wise at a controlled temperature. The reaction is monitored by a technique like Thin Layer Chromatography (TLC). Upon completion, the reaction mixture is worked up by washing with an aqueous solution of a reducing agent (e.g., sodium bisulfite) to quench excess bromine, followed by extraction with an organic solvent. The organic layer is then dried and concentrated to yield 2-bromo-1-(2,4-difluorophenyl)ethanone.
- **Step 2: Amination:** The resulting α -bromoketone is dissolved in a suitable solvent and reacted with an ammonia source (e.g., ammonia in methanol or hexamethylenetetramine followed by hydrolysis) to displace the bromide and form the corresponding amine. The reaction progress is monitored until the starting material is consumed.
- **Step 3: Hydrochloride Salt Formation:** The crude 2-amino-1-(2,4-difluorophenyl)ethanone is purified, typically by column chromatography. The purified free base is then dissolved in a dry, non-polar solvent like diethyl ether, and a solution of hydrogen chloride in ether is added dropwise with stirring. The hydrochloride salt precipitates out of the solution and can be collected by filtration, washed with cold ether, and dried under vacuum.

Chemical Characteristics and Reactivity

The chemical reactivity of 2,4-Difluorophenacylamine hydrochloride is dictated by its functional groups: the primary amine, the ketone, and the fluorinated aromatic ring.

- **Amine Group:** The primary amine is basic and will react with acids to form salts. It can also undergo N-alkylation, N-acylation, and other reactions typical of primary amines.
- **Ketone Group:** The carbonyl group can be reduced to a secondary alcohol or undergo nucleophilic addition reactions.
- **Aromatic Ring:** The fluorine substituents are deactivating and ortho-, para-directing for electrophilic aromatic substitution, although such reactions are generally difficult on a deactivated ring. The presence of fluorine atoms can influence the compound's metabolic stability and binding interactions in biological systems.

Biological Activity and Signaling Pathways

There is no publicly available information regarding the biological activity or any associated signaling pathways for 2,4-Difluorophenacylamine hydrochloride. Fluorinated organic molecules are of significant interest in medicinal chemistry due to the unique properties that fluorine imparts, such as increased metabolic stability and altered binding affinities. Therefore, this compound could be a candidate for screening in various biological assays.

Due to the lack of data on its biological targets and mechanism of action, a signaling pathway diagram cannot be provided at this time.

Safety and Handling

A specific Safety Data Sheet (SDS) for 2,4-Difluorophenacylamine hydrochloride was not found. However, based on the data for related compounds such as 2,4-difluorobenzylamine and 2,4-difluorophenylhydrazine hydrochloride, it is prudent to handle this compound with care.

Potential Hazards (Inferred from Related Compounds):

- May be harmful if swallowed, inhaled, or in contact with skin.
- May cause skin and eye irritation.
- Should be handled in a well-ventilated area, and personal protective equipment (gloves, lab coat, safety glasses) should be worn.

This technical guide has been compiled to provide a thorough overview of the currently available information on 2,4-Difluorophenacylamine hydrochloride. Researchers are encouraged to perform their own analytical characterization and safety assessments before use.

- To cite this document: BenchChem. [Physical and chemical characteristics of 2,4-Difluorophenacylamine hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b113019#physical-and-chemical-characteristics-of-2-4-difluorophenacylamine-hydrochloride>]

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